An In-depth Technical Guide to δ-Tridecalactone (CAS 7370-92-5)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Octyltetrahydro-2H-pyran-2-one*
CAS No.:	*7370-92-5*
Cat. No.:	*B036294*

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Introduction

δ-Tridecalactone, with the CAS registry number 7370-92-5, is a saturated delta-lactone characterized by a 13-carbon aliphatic chain. This molecule, also known as **6-octyltetrahydro-2H-pyran-2-one**, is a significant component in the flavor and fragrance industry, prized for its creamy, coconut-like, and buttery aroma.[1][2][3] Beyond its sensory applications, δ-Tridecalactone and similar lactones are gaining attention in the scientific community for their potential biological activities, including cytotoxic and pheromonal effects, making them intriguing subjects for research and development in pharmaceuticals and agrochemicals.

This guide provides a comprehensive overview of the chemical and physical properties of δ-Tridecalactone, detailed synthesis methodologies, current and potential applications, and a list of reliable suppliers. The information is curated to support researchers and professionals in their scientific endeavors with this versatile molecule.

Physicochemical Properties

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δ-Tridecalactone is a colorless to pale yellow liquid at room temperature. Its key physicochemical properties are summarized in the table below, compiled from various sources. These properties are crucial for its handling, formulation, and application in various experimental and industrial settings.

Property	Value	Source
CAS Number	7370-92-5	[1]
Molecular Formula	$C_{13}H_{24}O_2$	[1]
Molecular Weight	212.33 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Creamy, milky, oily, buttery, musty	[4]
Solubility	Soluble in organic solvents; limited solubility in water	[1]
Boiling Point	160 °C at 2 mmHg	ChemicalBook
Flash Point	126 °C	ChemicalBook
Density	0.94 g/cm³	ChemicalBook
Refractive Index	1.4600 to 1.4620	ChemicalBook
InChI Key	RZZLMGATMUAJPX-UHFFFAOYSA-N	[4]
SMILES	CCCCCCCCC1CCCC(=O)O1	[1]

Synthesis of δ-Tridecalactone

The synthesis of δ-lactones like δ-Tridecalactone can be achieved through both chemical and biotechnological routes.

Chemical Synthesis: Baeyer-Villiger Oxidation

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A common and effective method for the synthesis of δ-Tridecalactone is the Baeyer-Villiger oxidation of the corresponding cyclic ketone, 2-octylcyclopentanone.[5][6][7][8] This reaction involves the insertion of an oxygen atom adjacent to the carbonyl group, converting the cyclic ketone into a lactone.

The overall reaction can be summarized as follows:

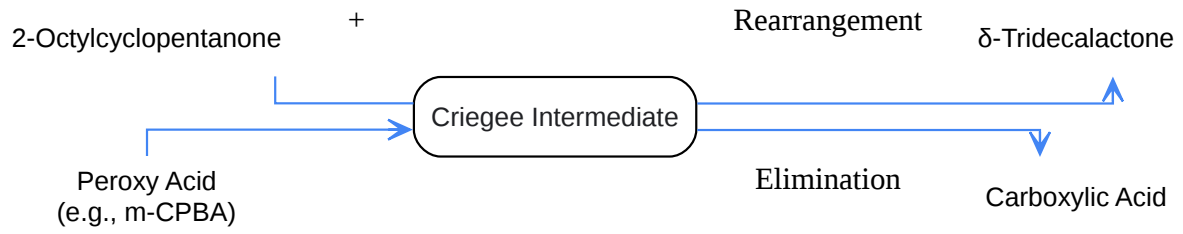

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Figure 1: The Baeyer-Villiger oxidation of 2-octylcyclopentanone to δ-Tridecalactone.

Experimental Protocol: Baeyer-Villiger Oxidation of 2-Octylcyclopentanone

- Dissolution: Dissolve 2-octylcyclopentanone in a suitable aprotic solvent, such as dichloromethane or chloroform, in a round-bottom flask.
- Cooling: Cool the solution to 0 °C in an ice bath with continuous stirring.
- Addition of Oxidant: Slowly add a solution of a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), in the same solvent to the reaction mixture. The addition should be dropwise to control the reaction temperature.
- Reaction: Allow the reaction to proceed at 0 °C for a few hours, and then let it warm to room temperature overnight, monitoring the progress by thin-layer chromatography (TLC).
- Quenching: Quench the reaction by adding a reducing agent, such as a saturated aqueous solution of sodium thiosulfate, to destroy any excess peroxy acid.
- Extraction: Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate (to remove the carboxylic acid byproduct) and brine.

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- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to obtain pure δ-Tridecalactone.

Biotechnological Synthesis

The biotechnological production of lactones is an attractive alternative to chemical synthesis, often providing a "natural" label for the product. This can be achieved through de novo biosynthesis by microorganisms or by biotransformation of fatty acids.[1][9][10]

The general pathway for the de novo biosynthesis of δ-lactones in microorganisms involves:

- Fatty Acid Synthesis: The microorganism produces fatty acids from a carbon source like glucose.
- Hydroxylation: A specific hydroxylase enzyme introduces a hydroxyl group at the δ-position of the fatty acid chain.
- β-Oxidation: The hydroxylated fatty acid is then shortened via the β-oxidation pathway.
- Lactonization: The resulting δ-hydroxy fatty acid undergoes spontaneous or enzyme-catalyzed intramolecular esterification to form the δ-lactone.[9][10]

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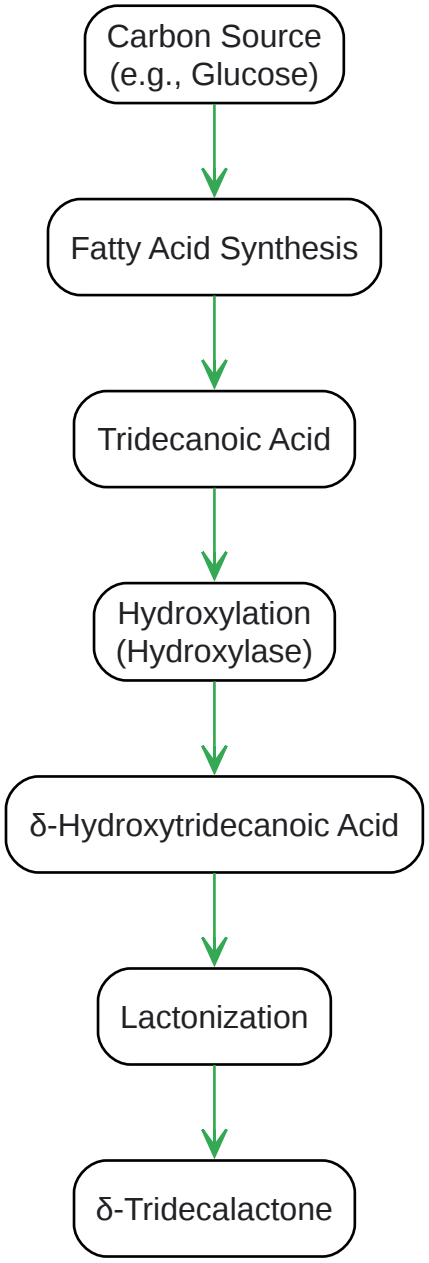

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Figure 2: Simplified de novo biosynthetic pathway of δ-Tridecalactone in microorganisms.

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of δ-Tridecalactone.

Mass Spectrometry

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The mass spectrum of δ-Tridecalactone provides information about its molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum would be expected to show a molecular ion peak (M^+) at m/z 212, corresponding to the molecular weight of the compound. A prominent fragment is often observed at m/z 99, which can be attributed to the cleavage of the octyl side chain. A mass spectrum obtained via LC-ESI-QTOF for the protonated molecule $[M+H]^+$ is available in the MassBank database (Accession ID: MSBNK-Fiocruz-FIO00256).[11]

Infrared (IR) Spectroscopy

The IR spectrum of δ-Tridecalactone is characterized by a strong absorption band corresponding to the carbonyl group (C=O) of the ester functionality, typically appearing around 1735-1750 cm^{-1}. Other significant peaks include those for C-H stretching of the alkyl chain (around 2850-2960 cm^{-1}) and C-O stretching (around 1150-1250 cm^{-1}). An IR spectrum is available on ChemicalBook.[12]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific, high-resolution NMR spectra for δ-Tridecalactone are not readily available in public databases, the expected chemical shifts can be predicted based on the structure and data from similar lactones.

- ^1H NMR: The proton on the carbon bearing the ring oxygen (C-6) is expected to appear as a multiplet in the downfield region, typically around δ 4.0-4.3 ppm. The protons on the carbon adjacent to the carbonyl group (C-2) would resonate at approximately δ 2.2-2.5 ppm. The remaining methylene and methyl protons of the alkyl chain and the ring would appear in the upfield region between δ 0.8 and 1.8 ppm.

- ^{13}C NMR: The carbonyl carbon (C-1) would be the most downfield signal, expected around δ 170-175 ppm. The carbon attached to the ring oxygen (C-6) would appear around δ 75-85 ppm. The remaining aliphatic carbons would resonate in the range of δ 14-40 ppm.

Applications

Flavor and Fragrance Industry

The primary application of δ-Tridecalactone is as a flavoring and fragrance agent.[2][3] Its creamy, buttery, and coconut-like aroma makes it a valuable ingredient in a wide range of products, including:

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- Food and Beverages: Dairy products, ice cream, confectionery, and baked goods.
- Perfumery: Adds warmth and a lactonic character to perfumes and cosmetics.

Potential Pharmaceutical and Agrochemical Applications

While research is still in its early stages, lactones as a class of compounds have shown interesting biological activities that suggest potential applications beyond the flavor and fragrance industry.

- Cytotoxic Activity: Some lactones have demonstrated cytotoxic effects against various cancer cell lines. While no specific studies on the cytotoxicity of δ-Tridecalactone were found, this is a promising area for future research. A proposed experimental protocol to evaluate its cytotoxic activity is provided below.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- Cell Culture: Culture a panel of human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer) and a non-cancerous control cell line in appropriate media and conditions.
- Cell Seeding: Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Treatment: Treat the cells with a range of concentrations of δ-Tridecalactone (dissolved in a suitable solvent like DMSO, with a final DMSO concentration kept below 0.1%) for 24, 48, and 72 hours. Include a vehicle control (DMSO only) and a positive control (a known cytotoxic drug).
- MTT Assay: After the incubation period, add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. The viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to dissolve the formazan crystals.

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- Absorbance Reading: Measure the absorbance of the solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} (the concentration of the compound that inhibits 50% of cell growth).
- Insect Pheromone: Many lactones serve as sex or aggregation pheromones in insects.[13][14][15] For example, δ-heptalactone is an aggregation pheromone for the fruit fly Rhagoletis batava.[14] While δ-Tridecalactone has not been specifically identified as a pheromone for a particular insect species, its structural similarity to known pheromones suggests it could have such activity. This could be explored through electroantennography (EAG) and behavioral assays with relevant insect pests.

Suppliers of δ-Tridecalactone (CAS 7370-92-5)

A number of chemical suppliers offer δ-Tridecalactone for research and commercial purposes. When sourcing this compound, it is important to consider the purity and the intended application.

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Supplier	Website	Notes
Sigma-Aldrich		Offers δ-Tridecalactone with ≥95% purity, suitable for food and fragrance applications.[4]
CymitQuimica		Provides δ-Tridecalactone with product details.
ChemicalBook		Lists multiple suppliers and provides some physical property data.[12]
BOC Sciences		A supplier of a wide range of chemicals for research and development.[2]
Odowell	[Link]	A manufacturer and supplier specializing in aroma chemicals.
Parchem		A supplier of specialty chemicals.
The Good Scents Company	[Link]	Provides detailed information on fragrance and flavor chemicals, including suppliers. [2]

Conclusion

δ-Tridecalactone is a commercially important molecule with well-established applications in the flavor and fragrance industry. Its synthesis is achievable through both traditional organic chemistry and emerging biotechnological methods. While its potential as a cytotoxic agent or an insect pheromone is yet to be fully explored, the existing knowledge on similar lactones provides a strong rationale for further investigation in these areas. This guide has provided a solid foundation of technical information to aid researchers and professionals in unlocking the full potential of this intriguing compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to δ-Tridecalactone (CAS 7370-92-5)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036294/docs#an-in-depth-technical-guide-to-tridecalactone-cas-7370-92-5]

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